

Personal protective equipment for handling 1-methylcyclohex-2-en-1-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-methylcyclohex-2-en-1-ol

Cat. No.: B1345100

[Get Quote](#)

Essential Safety and Handling Guide for 1-Methylcyclohex-2-en-1-ol

For laboratory professionals engaged in drug development and scientific research, the proper handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the use of **1-methylcyclohex-2-en-1-ol**, with a focus on personal protective equipment (PPE), operational protocols, and disposal plans. Adherence to these procedures is critical for minimizing risks and fostering a safe research environment.

Chemical Identifier:

- Name: **1-Methylcyclohex-2-en-1-ol**
- CAS Number: 23758-27-2
- Molecular Formula: C₇H₁₂O
- Molecular Weight: 112.17 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

Immediate Safety and Personal Protection

1-Methylcyclohex-2-en-1-ol is a flammable liquid and vapor that can cause skin irritation and may cause an allergic skin reaction.[\[4\]](#) It may also be fatal if swallowed and enters airways.[\[4\]](#) Therefore, strict adherence to PPE protocols is mandatory.

Engineering Controls: Always handle **1-methylcyclohex-2-en-1-ol** in a well-ventilated area, preferably within a chemical fume hood.^[4] Ensure that eyewash stations and safety showers are readily accessible. Electrical and ventilating equipment should be explosion-proof.^[4]

Personal Protective Equipment (PPE): A comprehensive PPE strategy is the first line of defense against exposure.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Wear safety glasses with side-shields or chemical safety goggles.	To prevent eye contact.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and flame-retardant antistatic protective clothing, such as a lab coat, are required.	To prevent skin contact which can cause irritation and allergic reactions. ^[4]
Respiratory Protection	If ventilation is inadequate or if there is a risk of inhalation of vapors or aerosols, use a NIOSH-approved respirator with an appropriate organic vapor cartridge. ^[4]	To prevent respiratory tract irritation.

Quantitative Data for Safe Handling

A thorough understanding of the physical and chemical properties of **1-methylcyclohex-2-en-1-ol** is crucial for safe handling and storage.

Property	Value	Source
Boiling Point	175 - 177 °C (347 - 351 °F)	^[4]
Density	0.844 g/cm ³ at 25 °C (77 °F)	^[4]
Flash Point	Combustible liquid	^[4]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Don Appropriate PPE: Before entering the laboratory, ensure you are wearing a lab coat, safety glasses, and closed-toe shoes. Put on chemical-resistant gloves before handling the chemical.
- Work Area Setup: All work with **1-methylcyclohex-2-en-1-ol** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[4\]](#)
- Gather Materials: Assemble all necessary equipment and reagents before starting the experiment to avoid leaving the designated work area.

2. Handling and Use:

- Dispensing: Use a graduated cylinder or a calibrated pipette to measure and dispense the required amount of **1-methylcyclohex-2-en-1-ol**.
- Avoid Inhalation and Contact: Do not breathe vapors or aerosols.[\[4\]](#) Avoid contact with skin and eyes.
- Prevent Ignition: Keep away from heat, sparks, open flames, and hot surfaces.[\[4\]](#) Use only non-sparking tools and take precautionary measures against static discharge.[\[4\]](#)

3. Storage:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[4\]](#)[\[5\]](#)
- Conditions: Store away from heat and sources of ignition.[\[4\]](#)[\[5\]](#) The chemical is light and air-sensitive; store under an inert gas.[\[4\]](#)

Disposal Plan: Managing Chemical Waste

1. Waste Identification and Collection:

- Categorization: Classify waste containing **1-methylcyclohex-2-en-1-ol** as hazardous chemical waste.

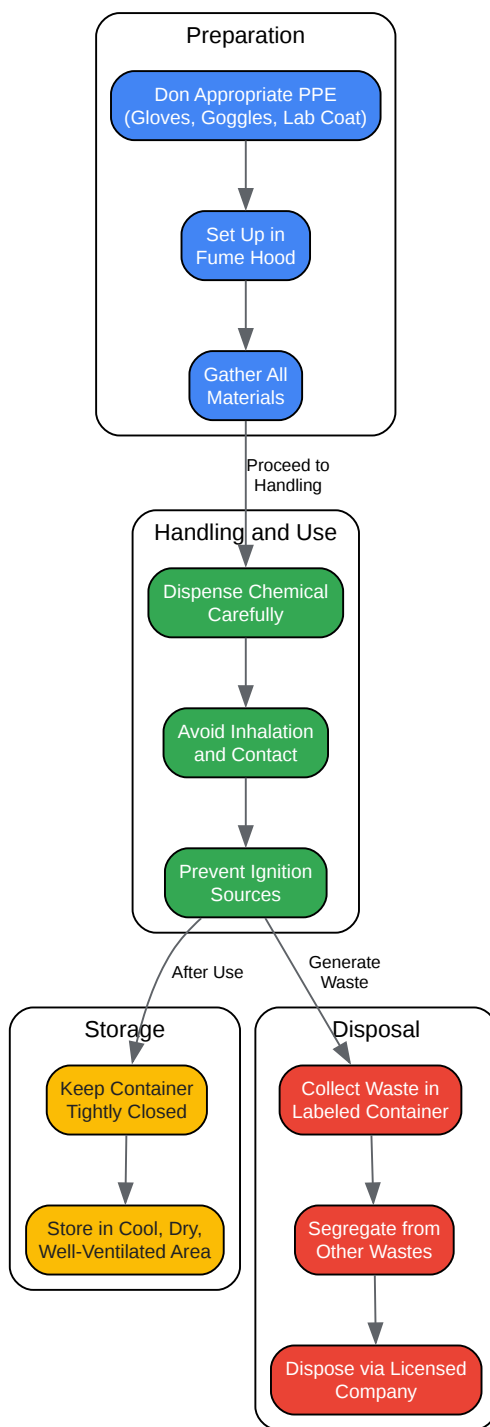
- Segregation: Keep this waste separate from other waste streams to prevent accidental reactions.
- Containerization: Collect liquid waste in a designated, properly labeled, and sealed container. Solid waste contaminated with the chemical (e.g., paper towels, gloves) should be collected in a separate, clearly marked container.

2. Disposal Procedure:

- Licensed Disposal: Arrange for the disposal of chemical waste through a licensed hazardous waste disposal company.
- Regulatory Compliance: Ensure that all local, state, and federal regulations for hazardous waste disposal are strictly followed.
- Empty Containers: Decontaminate empty containers by rinsing them three times with a suitable solvent (e.g., acetone, ethanol) in a fume hood. The rinsate should be collected as hazardous waste. Puncture the container to prevent reuse.

Visual Workflow for Safe Handling and Disposal

Workflow for Safe Handling and Disposal of 1-Methylcyclohex-2-en-1-ol



[Click to download full resolution via product page](#)

Caption: Safe handling and disposal workflow for **1-methylcyclohex-2-en-1-ol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Methyl-2-cyclohexen-1-ol synthesis - chemicalbook [chemicalbook.com]
- 2. 1-methylcyclohex-2-en-1-ol | 23758-27-2 | Benchchem [benchchem.com]
- 3. 1-Methyl-2-cyclohexen-1-ol | C₇H₁₂O | CID 32069 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-methylcyclohex-2-en-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345100#personal-protective-equipment-for-handling-1-methylcyclohex-2-en-1-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com